

An In-depth Technical Guide to N-Acetylsphingosylphosphorylcholine (Sphingomyelin)

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Compound of Interest

Compound Name: N-Acetylsphingosylphosphorylcholine

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Abstract

N-Acetylsphingosylphosphorylcholine, more commonly known as sphingomyelin, is a critical sphingolipid component of animal cell membranes, particularly abundant in the myelin sheath of nerve cells.[1] Its unique structure, consisting of a ceramide core and a phosphocholine headgroup, allows it to play significant roles in membrane structure, signal transduction, and apoptosis.[1][2] This technical guide provides a comprehensive overview of the complete chemical structure of sphingomyelin, its biosynthesis, and its central role in cellular signaling pathways. Detailed experimental protocols for its extraction and analysis are provided, along with quantitative data to support researchers in their study of this multifaceted lipid.

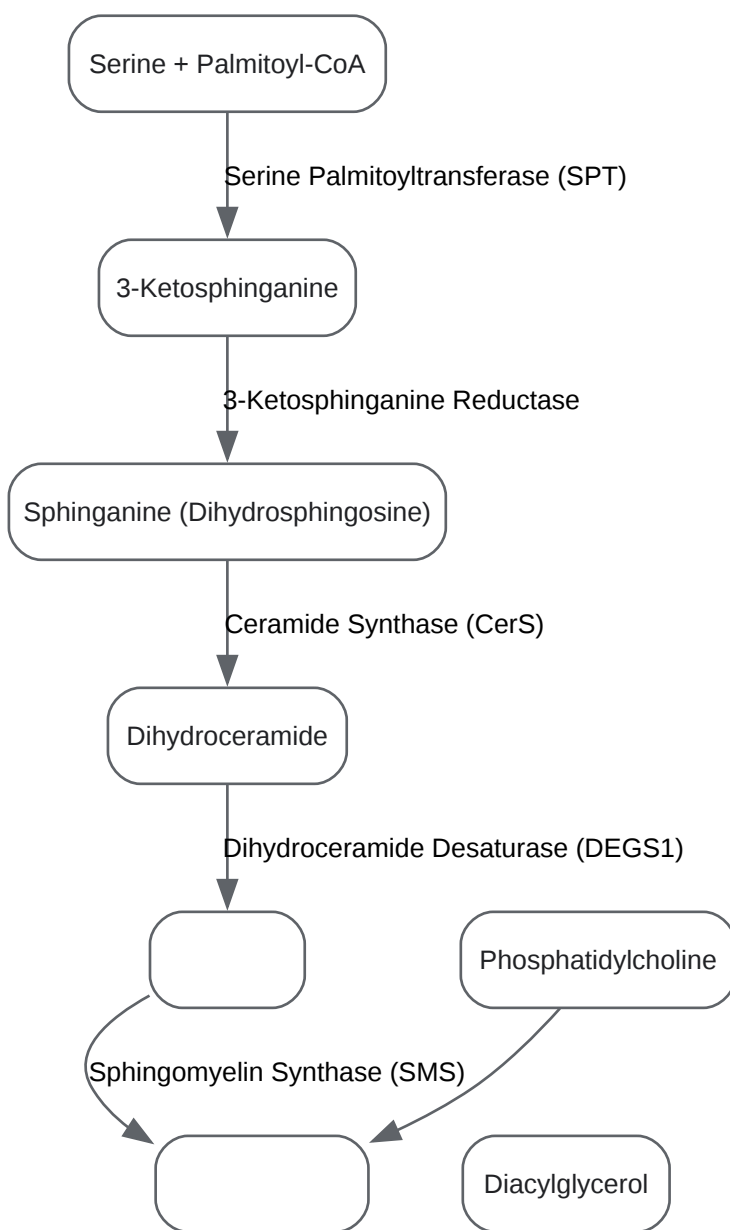
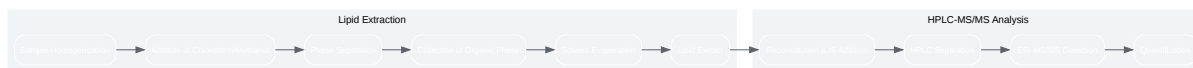
The Complete Chemical Structure of N-Acetylsphingosylphosphorylcholine

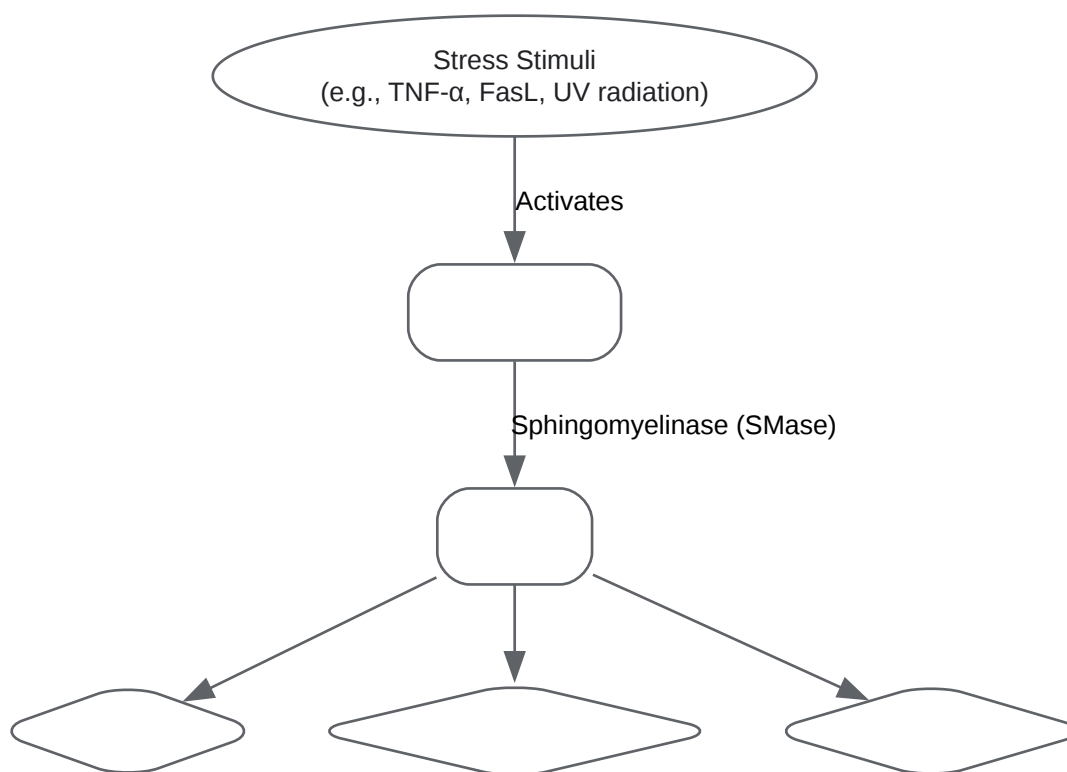
N-Acetylsphingosylphosphorylcholine is an amphipathic molecule, meaning it possesses both a hydrophilic (water-attracting) head and a hydrophobic (water-repelling) tail. This structure is fundamental to its function within the lipid bilayer of cell membranes.[2]

The molecule is composed of three primary components:

- A Sphingosine Backbone: This is a long-chain, unsaturated amino alcohol that forms the core of the molecule.[\[2\]](#)
- A Fatty Acid: A long-chain fatty acid is attached to the amino group of the sphingosine backbone via an amide linkage. The combination of the sphingosine and the fatty acid is known as a ceramide.[\[2\]](#) The length and saturation of this fatty acid chain can vary, leading to different species of sphingomyelin.[\[3\]](#)
- A Phosphocholine Head Group: This polar head group is attached to the C-1 hydroxyl group of the sphingosine backbone.[\[2\]](#)

The generalized chemical structure of **N-Acetylsphingosylphosphorylcholine** is depicted below.





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References

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